

Essential Safety and Logistical Information for Handling Fexlamose

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	Fexlamose
CAS No.:	1285607-08-0
Cat. No.:	B15623112

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Disclaimer: This document provides essential safety and logistical information for the handling of **Fexlamose** based on its chemical nature as a thiol-modified carbohydrate and general laboratory safety guidelines. As no specific Safety Data Sheet (SDS) for **Fexlamose** is publicly available, this guidance is derived from best practices for handling similar thiol-containing compounds and investigational drugs. Researchers, scientists, and drug development professionals should always consult their institution's Environmental Health and Safety (EHS) department for a formal risk assessment before handling any new chemical.

Fexlamose (also known as AER-01 or MUC-031) is a mucolytic agent under investigation for the treatment of chronic obstructive pulmonary disease (COPD) and other muco-obstructive lung diseases.[1][2] Its mechanism of action involves the cleavage of disulfide bonds in mucin, the primary protein in mucus.[1][2] As a thiol-modified carbohydrate, specific precautions must be taken to ensure the safety of laboratory personnel.

Personal Protective Equipment (PPE)

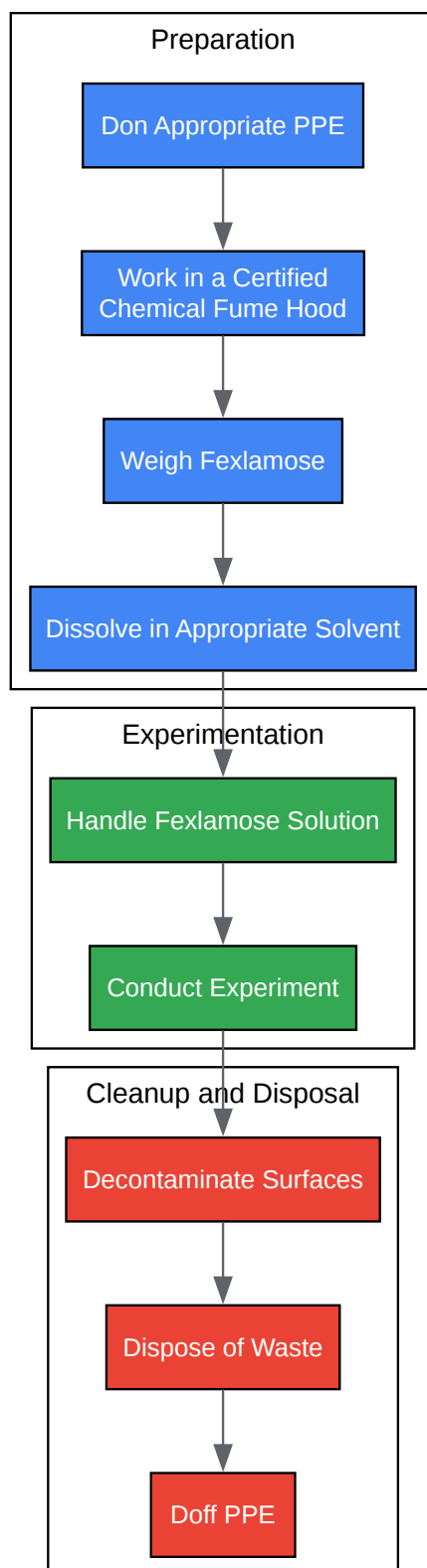
Appropriate PPE is mandatory to prevent exposure to **Fexlamose**. The following table summarizes the recommended PPE for various laboratory activities involving this compound.

Activity	Recommended Personal Protective Equipment (PPE)
Weighing and preparing solutions	- Nitrile or neoprene gloves (double-gloving is recommended)[3] - Disposable gown with tight-fitting cuffs[4] - Safety goggles and a face shield[4] - N95 or higher-rated respirator[5]
Handling solutions and cell cultures	- Nitrile or neoprene gloves[4] - Laboratory coat or disposable gown[4] - Safety glasses with side shields
Cleaning and disposal	- Heavy-duty nitrile or neoprene gloves - Disposable gown - Safety goggles and a face shield

Operational Plan: Safe Handling of Fexlamose

All procedures involving **Fexlamose**, especially the handling of the pure compound or concentrated solutions, should be performed in a certified chemical fume hood to minimize inhalation exposure.[6]

Experimental Workflow for Handling Fexlamose



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Caption: Workflow for the safe handling of **Fexlamose** in a laboratory setting.

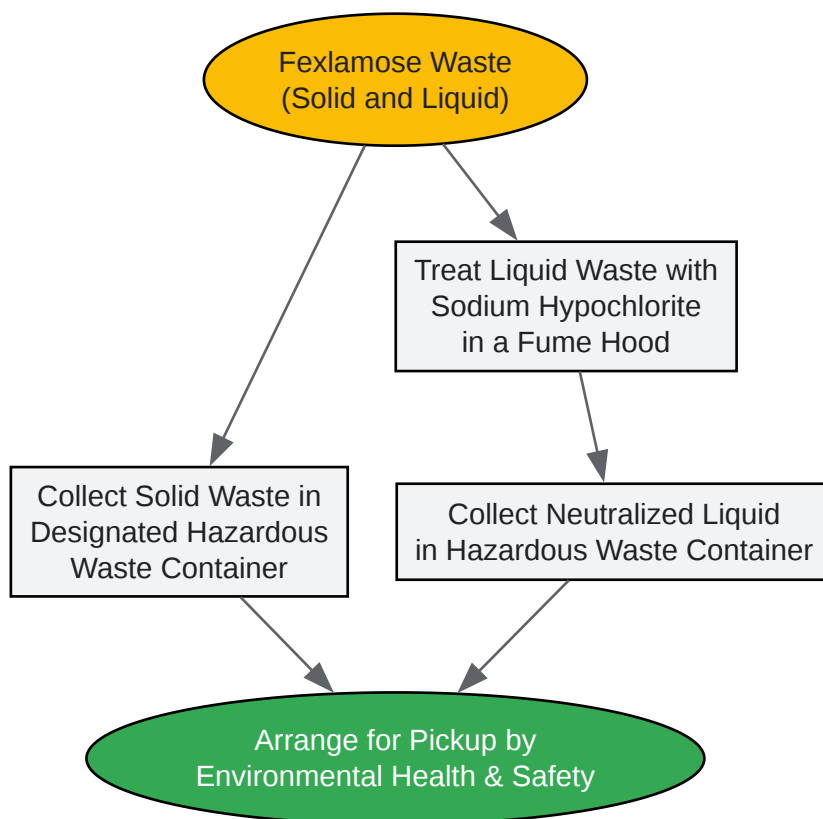
Disposal Plan

Proper disposal of **Fexlamose** and associated waste is crucial to prevent environmental contamination and ensure safety. Thiol-containing compounds can often be neutralized before disposal.

Fexlamose Waste Disposal Protocol

- **Segregate Waste:** All materials contaminated with **Fexlamose** (e.g., pipette tips, gloves, vials) should be collected in a designated, labeled hazardous waste container.[6][7]
- **Liquid Waste Treatment:** Unused or waste solutions of **Fexlamose** should be treated to oxidize the thiol group. This can typically be achieved by slowly adding the thiol solution to an excess of a basic sodium hypochlorite solution (household bleach) with stirring in a chemical fume hood.[8][9] This reaction can be exothermic, so it should be done with caution.[6][9]
- **Final Disposal:** The neutralized solution should be disposed of as hazardous chemical waste according to your institution's guidelines.[6][7] Never pour untreated **Fexlamose** solutions down the drain.

Logical Flow for Fexlamose Disposal



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Caption: Logical workflow for the proper disposal of **Fexlamose** waste.

Storage and Stability

Proper storage is essential to maintain the integrity of **Fexlamose**.

Storage Condition	Duration
-80°C	6 months
-20°C	1 month

Store in a sealed container, away from moisture and light.^[1]

By adhering to these safety and logistical guidelines, researchers can minimize risks and ensure the safe and effective use of **Fexlamose** in their work. Always prioritize safety and consult with your institution's safety professionals for specific guidance.

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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Fexlamose]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15623112/docs#essential-safety-and-logistical-information-for-handling-fexlamose\]](https://www.benchchem.com/product/b15623112/docs#essential-safety-and-logistical-information-for-handling-fexlamose)

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